

Assessing the Selectivity Profile of ML-097: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: ML-097
CAS No.: 743456-83-9
Cat. No.: B15612510

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the kinase selectivity profile of the type II inhibitor **ML-097** (also reported as compound 7a). The information herein is supported by experimental data from peer-reviewed research to facilitate the evaluation of this compound for further investigation.

The compound of interest, herein referred to as **ML-097**, is a novel, potent, and highly selective type II kinase inhibitor.^[1] It was developed from the core structure of GNF-7, a known non-selective type II Bcr-Abl kinase inhibitor, through the introduction of a chiral peptidomimetic tail.^[1] This structural modification was designed to enhance selectivity by engaging with the allosteric site of kinases in their inactive conformation.^[1] The primary target of **ML-097** has been identified as Lymphocyte-specific protein tyrosine kinase (Lck), a key enzyme in T-cell signaling.^[1]

Quantitative Assessment of Kinase Inhibition

The selectivity of **ML-097** was rigorously evaluated through kinome-wide profiling against a panel of 373 kinases. The following tables summarize the inhibitory activity (IC₅₀) of **ML-097** against its primary target, Lck, and other significantly inhibited kinases as reported in the

primary literature. For a comprehensive overview of the kinome-wide selectivity, readers are directed to the supplementary information of the cited publication.[\[1\]](#)

Table 1: IC50 Values of **ML-097** Against Significantly Inhibited Kinases[\[1\]](#)

Kinase Target	Enzyme Family	IC50 (nM)
Lck	Src Family Kinase	23
DDR1	Receptor Tyrosine Kinase	>115
Fgr	Src Family Kinase	>115
Bmx	Tec Family Kinase	>299
Blk	Src Family Kinase	>299

Table 2: Selectivity of **ML-097** Against Src Family Kinases[\[1\]](#)

Kinase Target	IC50 (nM)	Fold Selectivity over Lck
Lck	23	1
c-Src	>230	>10
Fyn	>230	>10
Lyn	>230	>10
Hck	>230	>10
Yes	>230	>10

Experimental Protocols

The determination of the kinase selectivity profile of **ML-097** was performed using a competitive binding assay. While the specific proprietary platform used in the primary study is not detailed, the methodology is consistent with established kinome-wide screening technologies such as the KINOMEScan™ platform. A general protocol for such an assay is outlined below.

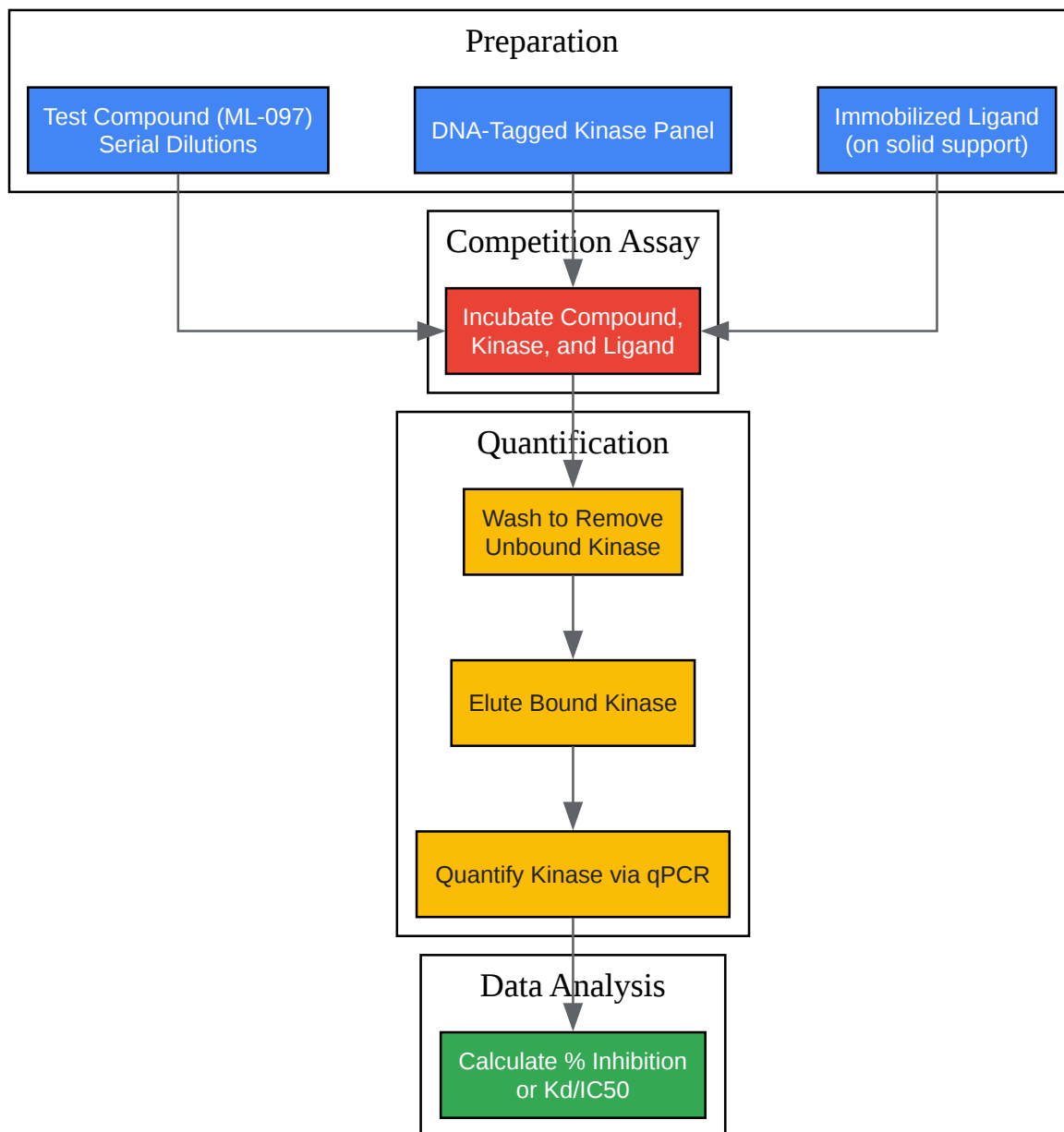
KINOMEScan™ Competition Binding Assay Protocol

This assay quantifies the binding of a test compound to a panel of kinases by measuring its ability to compete with an immobilized, active-site directed ligand.

- **Kinase Preparation:** A comprehensive panel of human kinases are expressed, typically as DNA-tagged fusion proteins in a heterologous system.
- **Ligand Immobilization:** A proprietary, broadly active kinase inhibitor is covalently attached to a solid support, such as sepharose beads.
- **Competition Assay:** The test compound (**ML-097**) is incubated at a fixed concentration (e.g., 1 μ M) with the DNA-tagged kinase and the immobilized ligand in a multi-well plate. The test compound competes with the immobilized ligand for binding to the ATP-binding site of the kinase.
- **Washing and Elution:** Unbound components are removed through a series of wash steps. The kinase that remains bound to the solid support is then eluted.
- **Quantification:** The amount of eluted, DNA-tagged kinase is quantified using quantitative PCR (qPCR). The signal is inversely proportional to the binding affinity of the test compound.
- **Data Analysis:** The amount of kinase detected in the presence of the test compound is compared to a DMSO control. The results are typically expressed as a percentage of control, where a lower percentage indicates stronger binding of the test compound to the kinase. For compounds showing significant binding, dose-response curves are generated to determine the dissociation constant (K_d) or IC_{50} value.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for assessing kinase inhibitor selectivity using a competition binding assay.



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References

- [1. tandfonline.com](https://www.tandfonline.com) [[tandfonline.com](https://www.tandfonline.com)]
- To cite this document: BenchChem. [Assessing the Selectivity Profile of ML-097: A Comparative Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15612510/docs#assessing-the-selectivity-profile-of-ml-097-a-comparative-guide-for-researchers>]

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